

Application Notes & Protocols: Spectrophotometric Determination of Beclometasone Dipropionate in Pharmaceutical Formulations

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Beclometasone dipropionate
monohydrate*

Cat. No.: *B12100172*

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Introduction

Beclometasone dipropionate is a potent glucocorticoid steroid widely used in the treatment of asthma and other respiratory conditions, as well as various skin disorders due to its anti-inflammatory and vasoconstrictive properties. Accurate and reliable quantification of Beclometasone dipropionate in pharmaceutical formulations is crucial for ensuring product quality, safety, and efficacy. This document provides a detailed application note and protocol for the determination of Beclometasone dipropionate in various pharmaceutical dosage forms using UV-Visible spectrophotometry, a simple, cost-effective, and readily available analytical technique. The method is based on the principle that Beclometasone dipropionate exhibits strong absorbance in the ultraviolet region of the electromagnetic spectrum.

Principle of the Method

The quantitative determination of Beclometasone dipropionate is based on the measurement of its absorbance at a specific wavelength in the UV region. The concentration of the drug is then calculated from a previously prepared calibration curve. Methanol is a commonly used solvent for this analysis.^[1] The absorption maximum (λ_{max}) for Beclometasone dipropionate in methanol is typically observed around 239 nm.

Experimental Protocols

Instrumentation and Reagents

- Instrumentation:
 - UV-Visible Spectrophotometer (Double beam) with 1 cm quartz cuvettes.
 - Analytical balance
 - Volumetric flasks (10 mL, 50 mL, 100 mL)
 - Pipettes (various sizes)
 - Sonicator
- Reagents and Chemicals:
 - Beclometasone dipropionate reference standard
 - Methanol (AR grade)
 - Pharmaceutical formulations containing Beclometasone dipropionate (e.g., cream, ointment, nasal spray, rotacaps).

Preparation of Standard Stock Solution

- Accurately weigh 10 mg of Beclometasone dipropionate reference standard.
- Transfer the weighed standard into a 100 mL volumetric flask.
- Dissolve the standard in approximately 50 mL of methanol.
- Sonicate for 10-15 minutes to ensure complete dissolution.
- Make up the volume to 100 mL with methanol to obtain a standard stock solution of 100 µg/mL.

Preparation of Working Standard Solutions and Calibration Curve

- From the standard stock solution (100 µg/mL), pipette appropriate aliquots into a series of 10 mL volumetric flasks.
- Dilute with methanol to obtain final concentrations in the range of 5-30 µg/mL.[\[1\]](#)
- Scan each solution in the UV-Visible spectrophotometer from 400 nm to 200 nm against a methanol blank to determine the absorption maximum (λ_{max}).
- Measure the absorbance of each working standard solution at the determined λ_{max} (approximately 239 nm).
- Plot a calibration curve of absorbance versus concentration (µg/mL).
- Determine the correlation coefficient (R^2) and the regression equation ($y = mx + c$).

Sample Preparation

The sample preparation procedure will vary depending on the pharmaceutical formulation.

- For Cream/Ointment Formulations:
 - Accurately weigh a quantity of the cream or ointment equivalent to 5 mg of Beclometasone dipropionate.[\[1\]](#)
 - Transfer the sample to a 50 mL volumetric flask.[\[1\]](#)
 - Add approximately 30 mL of methanol and sonicate for 15-20 minutes to dissolve the drug.
 - Make up the volume to 50 mL with methanol and mix thoroughly.
 - Filter the solution through a suitable filter paper to remove any undissolved excipients.
 - From the filtrate, make a suitable dilution with methanol to obtain a final concentration within the linearity range of the calibration curve (e.g., 30 µg/mL).[\[1\]](#)

- For Nasal Spray Formulations:
 - The contents of a commercially available nasal spray can be used.
 - A specific volume of the spray solution is taken and diluted with a suitable solvent to achieve a concentration within the calibrated range.
- For Rotacaps/Dry Powder Inhalers:
 - The contents of a specified number of rotacaps are emptied into a volumetric flask.
 - The powder is dissolved in methanol with the aid of sonication.
 - The solution is then filtered and diluted appropriately to fall within the linear range of the method.

Sample Analysis

- Measure the absorbance of the final prepared sample solution at the λ_{max} determined for the standard.
- Calculate the concentration of Beclometasone dipropionate in the sample solution using the regression equation from the calibration curve.
- Determine the amount of Beclometasone dipropionate in the pharmaceutical formulation.

Method Validation Summary

The developed spectrophotometric method should be validated according to the International Council for Harmonisation (ICH) guidelines. Key validation parameters are summarized below.

Parameter	Typical Results
Wavelength (λ_{max})	239 nm (in Methanol)
Linearity Range	5 - 50 $\mu\text{g/mL}$ [1] [2]
Correlation Coefficient (R^2)	> 0.999 [1]
Accuracy (% Recovery)	98.0% to 102.0%
Precision (% RSD)	< 2%
Limit of Detection (LOD)	0.127 $\mu\text{g/mL}$
Limit of Quantification (LOQ)	0.423 $\mu\text{g/mL}$

Note: The values presented in the table are typical and may vary slightly depending on the specific experimental conditions and instrumentation.

Data Presentation

Table 1: Linearity Data for Beclometasone Dipropionate

Concentration ($\mu\text{g/mL}$)	Absorbance (at 239 nm)
5	Insert Absorbance
10	Insert Absorbance
15	Insert Absorbance
20	Insert Absorbance
25	Insert Absorbance
30	Insert Absorbance
Regression Equation	$y = mx + c$
Correlation Coefficient (R^2)	> 0.999

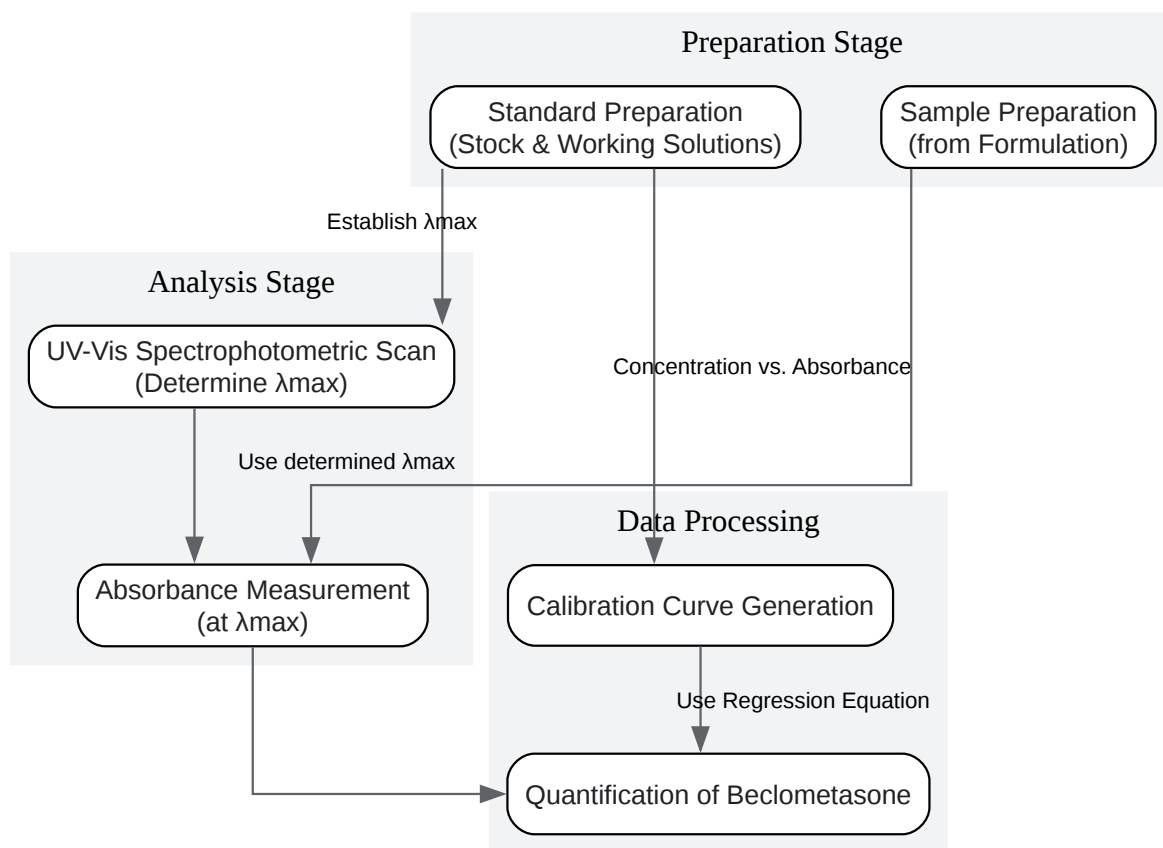
Table 2: Accuracy Study Results (% Recovery)

Spiked Level	Amount Added (µg/mL)	Amount Found (µg/mL)	% Recovery
80%	Insert Value	Insert Value	Insert Value
100%	Insert Value	Insert Value	Insert Value
120%	Insert Value	Insert Value	Insert Value
Mean % Recovery	Insert Value		

Table 3: Precision Study Results

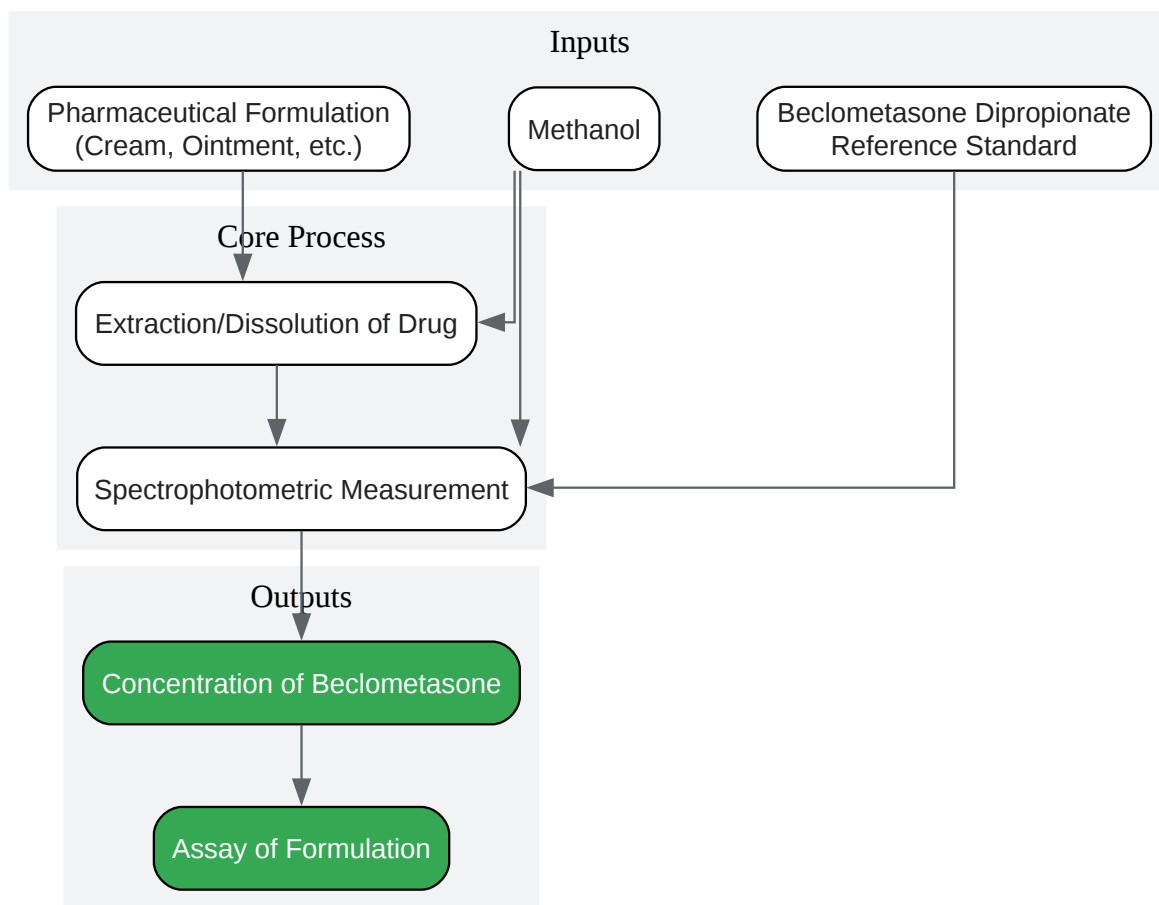
Precision Type	Concentration (µg/mL)	Absorbance (Mean ± SD, n=6)	% RSD
Intra-day	20	Insert Value	< 2%
Inter-day	20	Insert Value	< 2%

Visualizations



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Caption: Experimental workflow for spectrophotometric determination.



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Caption: Logical relationship of the analytical process.

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References

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